Application Notes and Protocols for Sodium Naphthenate in Enhanced Oil Recovery (EOR)

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	Sodium naphthenate	
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Introduction

Sodium naphthenate, the sodium salt of naphthenic acids, plays a significant role in chemical Enhanced Oil Recovery (EOR) processes. Its primary function is to act as a surfactant, which can be generated in-situ by the reaction of alkaline flooding agents with naphthenic acids present in crude oil, or introduced ex-situ as part of a surfactant blend. These application notes provide a detailed overview of the mechanisms, experimental protocols, and quantitative data related to the use of **sodium naphthenate** in EOR, intended to guide researchers in this field.

The application of **sodium naphthenate** in EOR leverages its ability to reduce interfacial tension (IFT) between oil and water, and to alter the wettability of reservoir rock.[1][2] These effects help to mobilize residual oil that is trapped in the porous media of the reservoir rock by capillary forces, thereby increasing the overall oil recovery factor.[3][4]

Key Mechanisms of Action

The effectiveness of **sodium naphthenate** in EOR stems from two primary mechanisms:

- In-situ Saponification and Interfacial Tension (IFT) Reduction: In alkaline flooding, sodium hydroxide or other alkaline agents react with the naturally occurring naphthenic acids in the crude oil to form **sodium naphthenate** at the oil-water interface.[3][5] This in-situ generation of surfactants leads to a significant reduction in the IFT between the oil and water phases.[1]

Lowering the IFT reduces the capillary forces that trap oil droplets within the pores of the reservoir rock, allowing them to be mobilized and produced.[3]

- Wettability Alteration: Reservoir rocks can be either water-wet or oil-wet. In many cases, oil-wet reservoirs have lower recovery factors. **Sodium naphthenate**, as an anionic surfactant, can adsorb onto the rock surface, particularly in carbonate reservoirs, and alter its wettability from oil-wet to a more favorable water-wet state.[1][6] This change in wettability facilitates the imbibition of water into the rock matrix, which helps to displace the oil.[7][8]

Quantitative Data Summary

The following tables summarize quantitative data from various studies on surfactant flooding, including those involving in-situ generated or co-injected **sodium naphthenate**, to provide an indication of its potential efficacy.

Table 1: Effect of Surfactant Flooding on Oil Recovery Factor

Surfactant System	Reservoir Type	Initial Oil Saturation (%)	Additional Oil Recovery (% of Original Oil in Place - OOIP)	Reference
Alkaline-Surfactant-Polymer (ASP) Flood	Sandstone	50	20 - 30	[9]
Surfactant-Polymer (SP) Flood	Conglomerate	60	15 - 25	[10]
CO2 and Surfactant Foam	Tight Formation	Not Specified	~32	[11]
Natural Surfactant (Saponin)	Carbonate	Not Specified	39 - 50	[5]

Table 2: Interfacial Tension (IFT) Reduction by Surfactant Systems

Surfactant System	Oil Type	IFT before Treatment (mN/m)	IFT after Treatment (mN/m)	Reference
Sodium Naphthenate (in-situ)	Crude Oil	20 - 30	< 0.1	[12]
Natural Surfactant (Saponin) in Brine	Octane	~15	~8	[3]
Anionic Surfactant (BS-12)	Heavy Oil	~25	$\sim10^{-3}$	[6]

Experimental Protocols

Core Flooding Experiment

This protocol outlines the procedure for evaluating the effectiveness of a **sodium naphthenate** solution in enhancing oil recovery from a core sample.

Objective: To determine the additional oil recovery factor achieved by injecting a **sodium naphthenate** solution into an oil-saturated core sample after initial waterflooding.

Materials:

- Core holder

- Core sample (e.g., Berea sandstone, carbonate)

- Crude oil

- Synthetic brine (simulating formation water)

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- **Sodium naphthenate** solution of desired concentration

- High-pressure liquid chromatography (HPLC) pump

- Fraction collector

- Pressure transducers

- Graduated cylinders

Procedure:

- Core Preparation:

  - Cut the core sample to the desired dimensions and dry it in an oven.

  - Measure the dry weight, length, and diameter of the core.

  - Saturate the core with synthetic brine under vacuum to determine its pore volume and porosity.

- Initial Oil Saturation:

  - Inject crude oil into the brine-saturated core at a constant flow rate until no more brine is produced, establishing the initial oil saturation (Soi).

- Waterflooding:

  - Inject synthetic brine into the oil-saturated core at a constant rate to simulate secondary recovery.

  - Continue waterflooding until the oil production ceases or reaches an economically defined limit. The remaining oil saturation is the residual oil saturation after waterflooding (Sorw).

- **Sodium Naphthenate** Flooding:

  - Inject the prepared **sodium naphthenate** solution into the core at the same constant flow rate.

- Collect the effluent in a fraction collector and measure the volume of oil and water produced over time.

- Chase Water Injection:

  - After injecting a predetermined pore volume of the surfactant solution (e.g., 1-2 PV), inject brine again ("chase water") to displace the surfactant slug and any mobilized oil.

- Data Analysis:

  - Calculate the oil recovery factor at each stage of the experiment (waterflooding and **sodium naphthenate** flooding).

  - Plot the oil recovery and water cut versus the pore volumes of fluid injected.

Interfacial Tension (IFT) Measurement

This protocol describes the measurement of IFT between crude oil and a **sodium naphthenate** solution using the pendant drop or spinning drop method.

Objective: To quantify the reduction in IFT at the oil-water interface due to the presence of **sodium naphthenate**.

Materials:

- Tensiometer (Pendant Drop or Spinning Drop)

- Crude oil

- Synthetic brine

- **Sodium naphthenate** solutions of varying concentrations

- Syringes and needles

- Temperature-controlled cell

Procedure (Pendant Drop Method):

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- Fill the optical glass cuvette of the tensiometer with the **sodium naphthenate** solution (the denser phase).

- Submerge a needle connected to a syringe containing the crude oil (the less dense phase) into the solution.

- Slowly form a droplet of oil at the tip of the needle.

- Capture the image of the droplet using the camera of the tensiometer.

- The software analyzes the shape of the droplet based on the Young-Laplace equation to calculate the IFT.

- Repeat the measurement at different **sodium naphthenate** concentrations and temperatures to determine the optimal conditions for IFT reduction.

Wettability Analysis (Contact Angle Measurement)

This protocol details the procedure for assessing the alteration of rock wettability by **sodium naphthenate** using contact angle measurements.

Objective: To determine the change in the contact angle of an oil droplet on a rock surface in the presence of a **sodium naphthenate** solution.
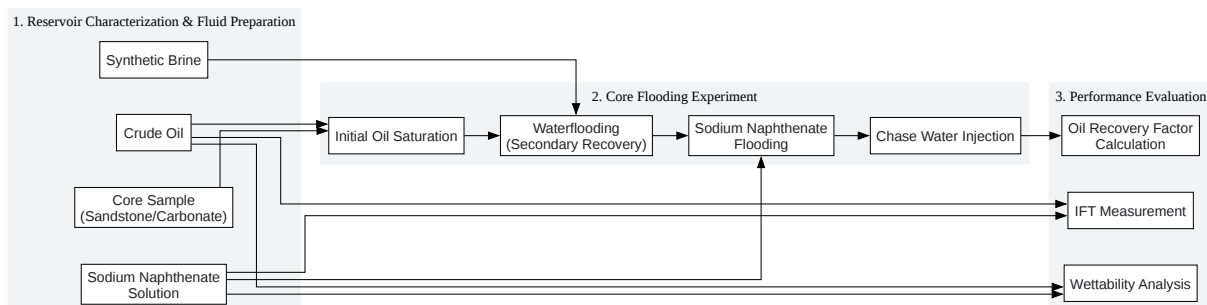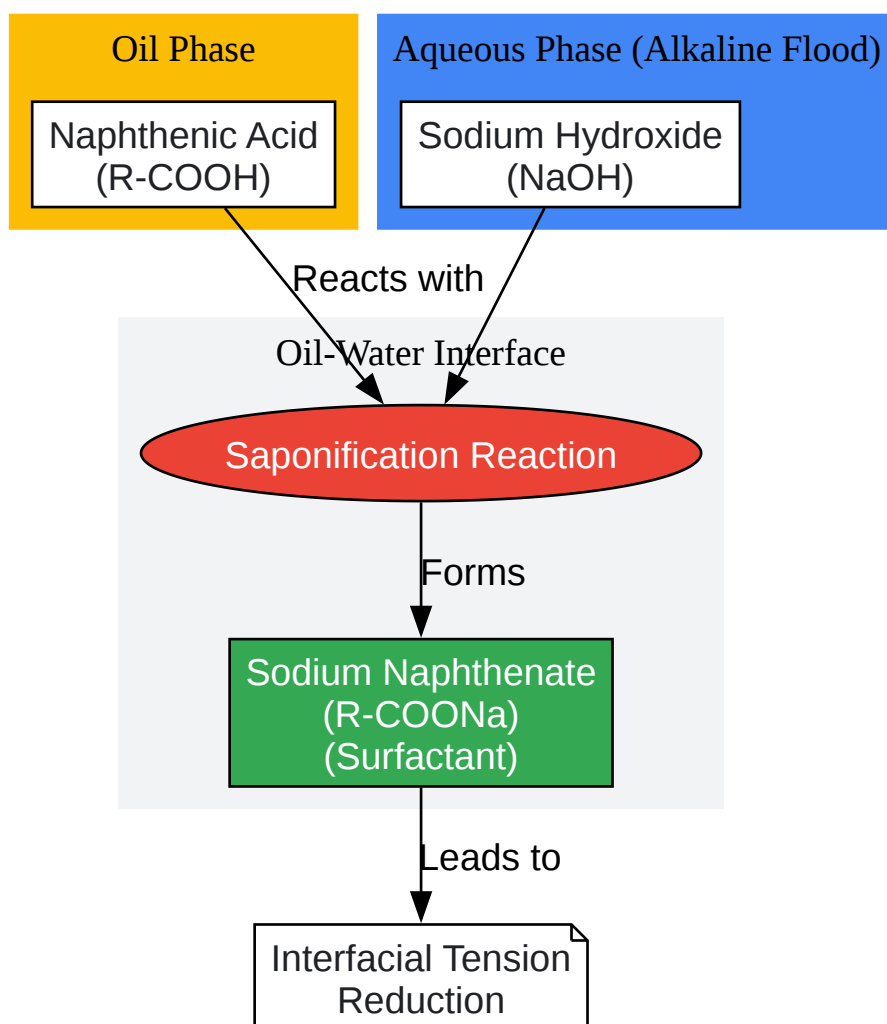
Materials:

- Goniometer (Contact Angle Measurement System)

- Polished rock substrate (e.g., calcite for carbonate reservoirs, quartz for sandstone)

- Crude oil

- Synthetic brine

- **Sodium naphthenate** solution

- Environmental chamber to control temperature and pressure
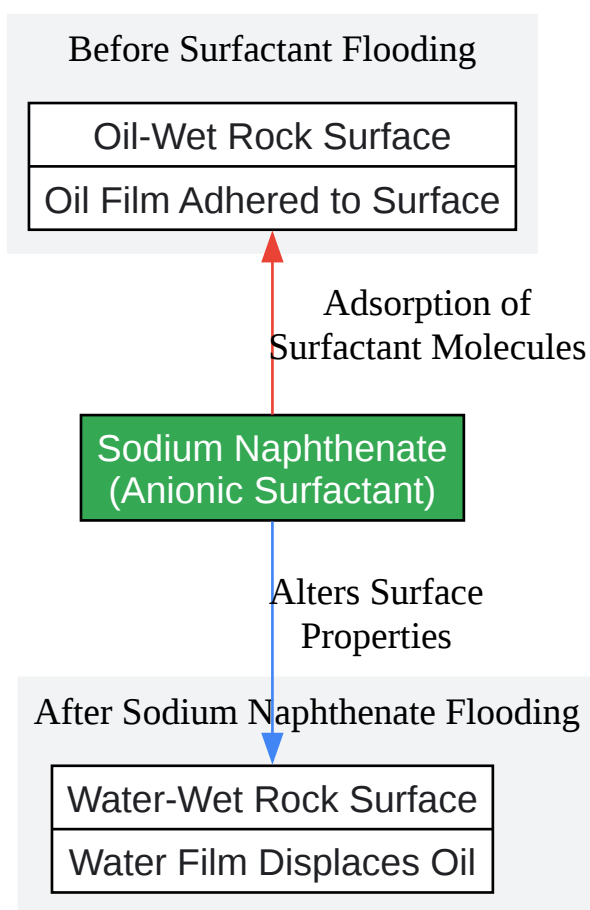
Procedure:

- Substrate Preparation:

    - Clean and polish the rock substrate to ensure a smooth surface.

    - Age the substrate in crude oil for a specified period to establish an oil-wet or mixed-wet condition.

- Measurement in Brine:

    - Place the aged substrate in a transparent cell filled with synthetic brine.

    - Carefully place a small droplet of crude oil on the surface of the substrate.

    - Measure the contact angle between the oil droplet and the rock surface through the brine phase using the goniometer.

- Measurement in **Sodium Naphthenate** Solution:

    - Replace the brine with the **sodium naphthenate** solution.

    - Place a new droplet of crude oil on the substrate (or observe the change in the existing droplet).

    - Measure the contact angle again after a certain equilibration time.

- Data Analysis:

    - A decrease in the contact angle (measured through the water phase) indicates a shift towards a more water-wet state.

Visualizations

1. Reservoir Characterization & Fluid Preparation

Synthetic Brine

Crude Oil

Core Sample
(Sandstone/Carbonate)

Sodium Naphthenate
Solution

2. Core Flooding Experiment

Initial Oil Saturation

Waterflooding
(Secondary Recovery)

Sodium Naphthenate
Flooding

Chase Water Injection

3. Performance Evaluation

Oil Recovery Factor
Calculation

IFT Measurement

Wettability Analysis

Oil Phase

Naphthenic Acid
(R-COOH)

Aqueous Phase (Alkaline Flood)

Sodium Hydroxide
(NaOH)

Reacts with

Oil-Water Interface

Saponification Reaction

Forms

Sodium Naphthenate
(R-COONa)
(Surfactant)

Leads to

Interfacial Tension
Reduction

Before Surfactant Flooding

Oil-Wet Rock Surface
Oil Film Adhered to Surface

Adsorption of
Surfactant Molecules

Sodium Naphthenate
(Anionic Surfactant)

Alters Surface
Properties

After Sodium Naphthenate Flooding

Water-Wet Rock Surface
Water Film Displaces Oil

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